

Proper Disposal Procedures for Jatrorrhizine Hydroxide

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Compound of Interest

Compound Name: Jatrorrhizine hydroxide

Cat. No.: B1656030

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This document provides essential safety and logistical information for the proper disposal of **Jatrorrhizine hydroxide**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting, minimizing risks to personnel and the environment.

Hazard Identification and Chemical Properties

Jatrorrhizine hydroxide is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1][2]. It is imperative to prevent its release into the environment[1][2][3].

Table 1: Chemical and Physical Properties of **Jatrorrhizine Hydroxide**

Property	Value
CAS Number	483-43-2[1][4]
Molecular Formula	C20H21NO5[1][4]
Molecular Weight	355.38 g/mol [1][4]
Appearance	Very Dark Red to Black Solid
Solubility	DMSO (Slightly), Methanol (Slightly), Water (Very Slightly)
Storage	Store at -20°C as a powder or -80°C in solvent, protected from light. The compound is hygroscopic.[1][2]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.[1][2]

Personal Protective Equipment (PPE)

Before handling **Jatrorrhizine hydroxide** for disposal, ensure the following personal protective equipment is worn:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields[2][3].
- Skin Protection: Handle with chemical-impermeable gloves. Wear impervious clothing to prevent skin contact[2][3].
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a full-face respirator[3].

Step-by-Step Disposal Protocol

The primary method for disposal is to transfer the waste to a licensed professional waste disposal service or an approved waste disposal plant[1][2][5]. Do not dispose of with household garbage or allow it to reach sewage systems[6].

Step 1: Waste Segregation and Collection

- Collect waste **Jatrorrhizine hydroxide**, including any contaminated materials (e.g., weighing paper, pipette tips), in a dedicated, clearly labeled, and suitable closed container[3][5][7].
- Ensure the container is kept tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources[1][2].

Step 2: Labeling

- Label the waste container clearly with "Hazardous Waste," the name "**Jatrorrhizine hydroxide**," and the associated hazard symbols (e.g., harmful, environmentally hazardous).

Step 3: Storage

- Store the sealed waste container in a designated hazardous waste accumulation area until it is collected for disposal.

Step 4: Arrange for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to arrange for pickup and disposal[5].
- Dispose of the substance in accordance with all prevailing country, federal, state, and local regulations[1][8].

Contaminated Packaging:

- Empty containers should be treated as unused product for disposal[5]. They can be triply rinsed (or equivalent) and offered for recycling or reconditioning if permissible by local regulations. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill[9].

Accidental Release Measures

In the event of a spill, follow these procedures:

Personal Precautions:

- Evacuate personnel to a safe area and ensure adequate ventilation[3][7].
- Avoid breathing dust, vapors, mist, or gas[2][3].
- Prevent contact with skin and eyes by wearing appropriate PPE[2][3].

Environmental Precautions:

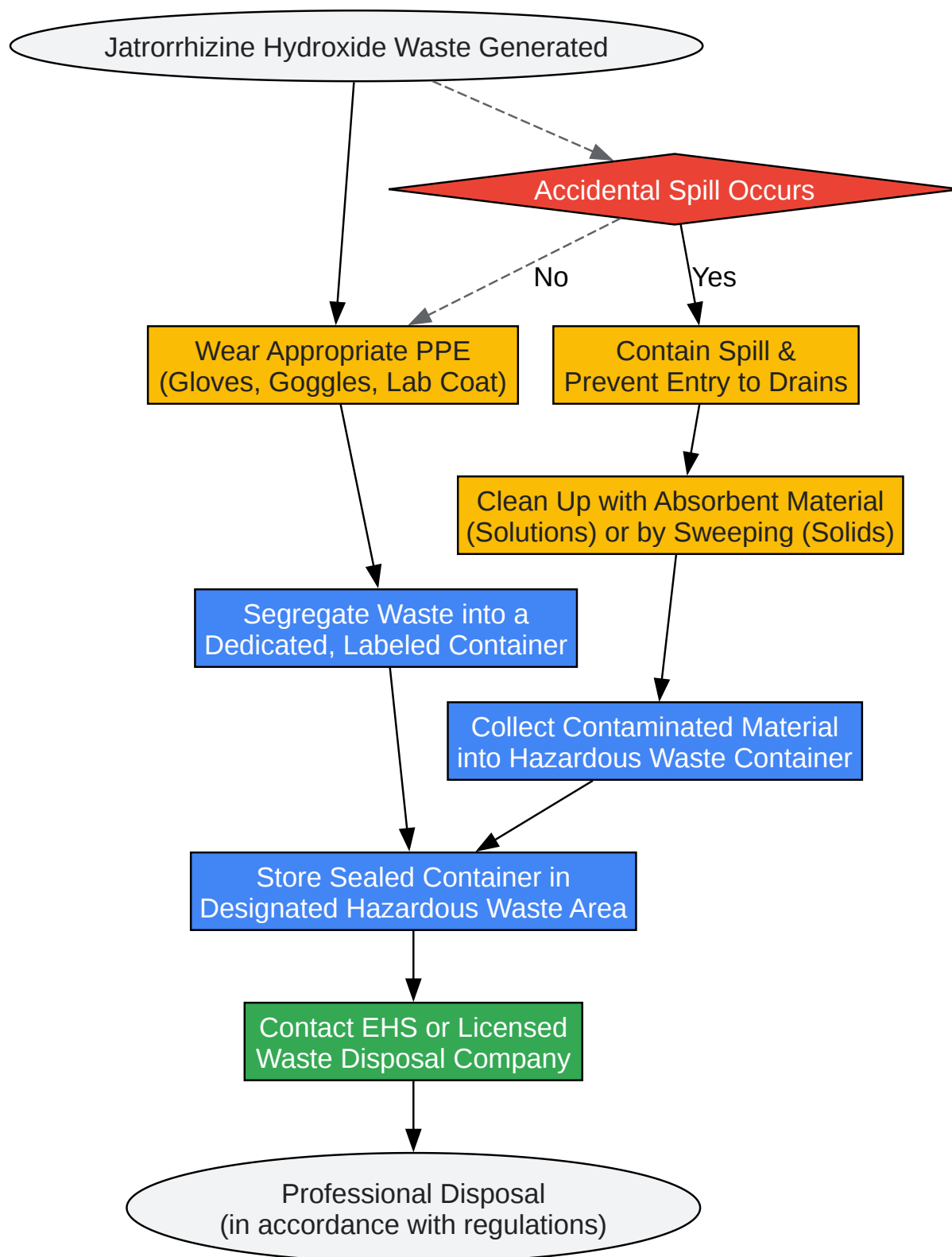
- Prevent further leakage or spillage if it is safe to do so[2][3].
- Do not let the chemical enter drains, as it is very toxic to aquatic life[3][7].

Methods for Containment and Cleaning Up:

- For solutions, absorb the spill with a liquid-binding material such as diatomite or universal binders[1][2][8].
- For solids, sweep up and shovel the material, avoiding dust formation, and place it into a suitable, closed container for disposal[7].
- Collect the spillage and dispose of the contaminated material according to the disposal protocol in Section 3[1][2][10].
- Decontaminate surfaces and equipment by scrubbing with alcohol[1][2][8].

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Jatrorrhizine hydroxide**.



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Caption: Disposal workflow for **Jatrorrhizine hydroxide**.

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